

# "2-Bromo-1-(2,5-dihydroxyphenyl)ethanone"

## CAS number and properties

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### Compound of Interest

Compound Name: 2-Bromo-1-(2,5-dihydroxyphenyl)ethanone

Cat. No.: B1201981

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### An In-depth Technical Guide to 2-Bromo-1-(2,5-dihydroxyphenyl)ethanone

For researchers, scientists, and professionals in drug development, **2-Bromo-1-(2,5-dihydroxyphenyl)ethanone** is a significant chemical intermediate. This technical guide provides a comprehensive overview of its properties, synthesis, and potential applications, with a focus on experimental details and logical workflows.

## Core Properties

CAS Number: 25015-91-2<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup>

**2-Bromo-1-(2,5-dihydroxyphenyl)ethanone**, also known as 2-Bromo-2',5'-dihydroxyacetophenone or 2-(Bromoacetyl)hydroquinone, is a key organic compound.<sup>[1]</sup> Its fundamental properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C8H7BrO3	[1]
Molar Mass	231.04 g/mol	[1]
Melting Point	117.5-119.0 °C	[1]
Boiling Point (Predicted)	376.5±32.0 °C	[1]
Density (Predicted)	1.763±0.06 g/cm <sup>3</sup>	[1]

## Synthesis and Experimental Protocols

While specific experimental protocols for the synthesis of **2-Bromo-1-(2,5-dihydroxyphenyl)ethanone** are not extensively detailed in publicly available literature, a likely synthetic route involves the bromination of 2,5-dihydroxyacetophenone. Methodologies for analogous compounds provide a strong basis for a potential synthetic protocol.

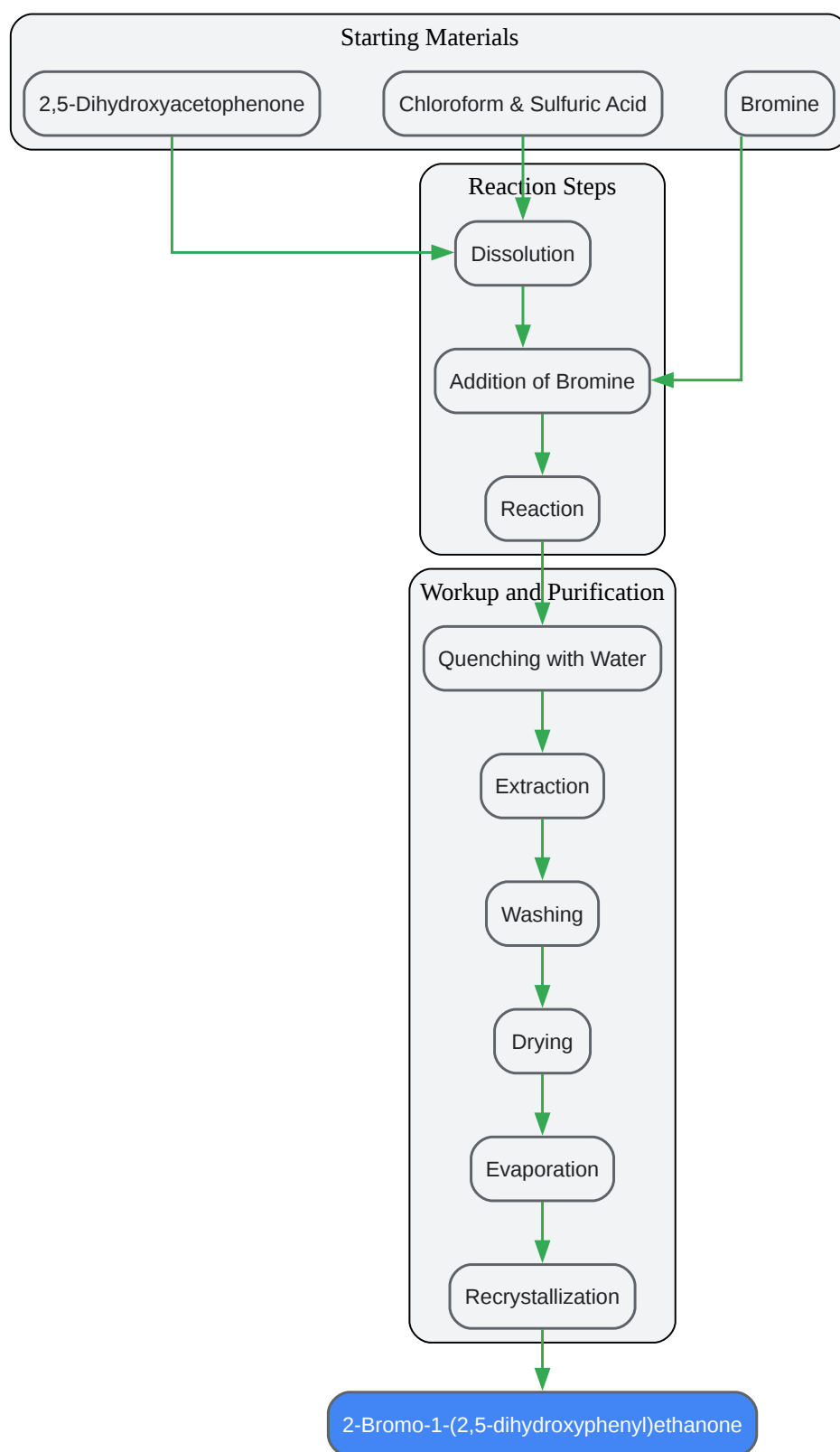
Proposed Synthesis via Bromination of 2,5-dihydroxyacetophenone:

This protocol is adapted from the synthesis of similar brominated hydroxyphenyl ethanones.

- Materials: 2,5-dihydroxyacetophenone, Bromine, Chloroform, Sulfuric Acid, Saturated Sodium Bicarbonate solution, Magnesium Sulfate.
- Procedure:
  - Dissolve 2,5-dihydroxyacetophenone in chloroform at approximately 65°C (338 K).
  - With stirring, add a catalytic amount of concentrated sulfuric acid to the solution.
  - After a brief period of stirring (e.g., 10 minutes), slowly add a stoichiometric equivalent of bromine to the reaction mixture.
  - Allow the reaction to proceed for several hours (e.g., 5 hours).
  - Quench the reaction with water.

- Separate the organic and aqueous layers. Extract the aqueous layer with chloroform.
- Combine the organic extracts and wash with a saturated aqueous sodium bicarbonate solution.
- Dry the organic layer with magnesium sulfate and evaporate the solvent under reduced pressure to yield the crude product.
- The crude product can be further purified by recrystallization.

A potential workflow for this synthesis is illustrated in the following diagram.



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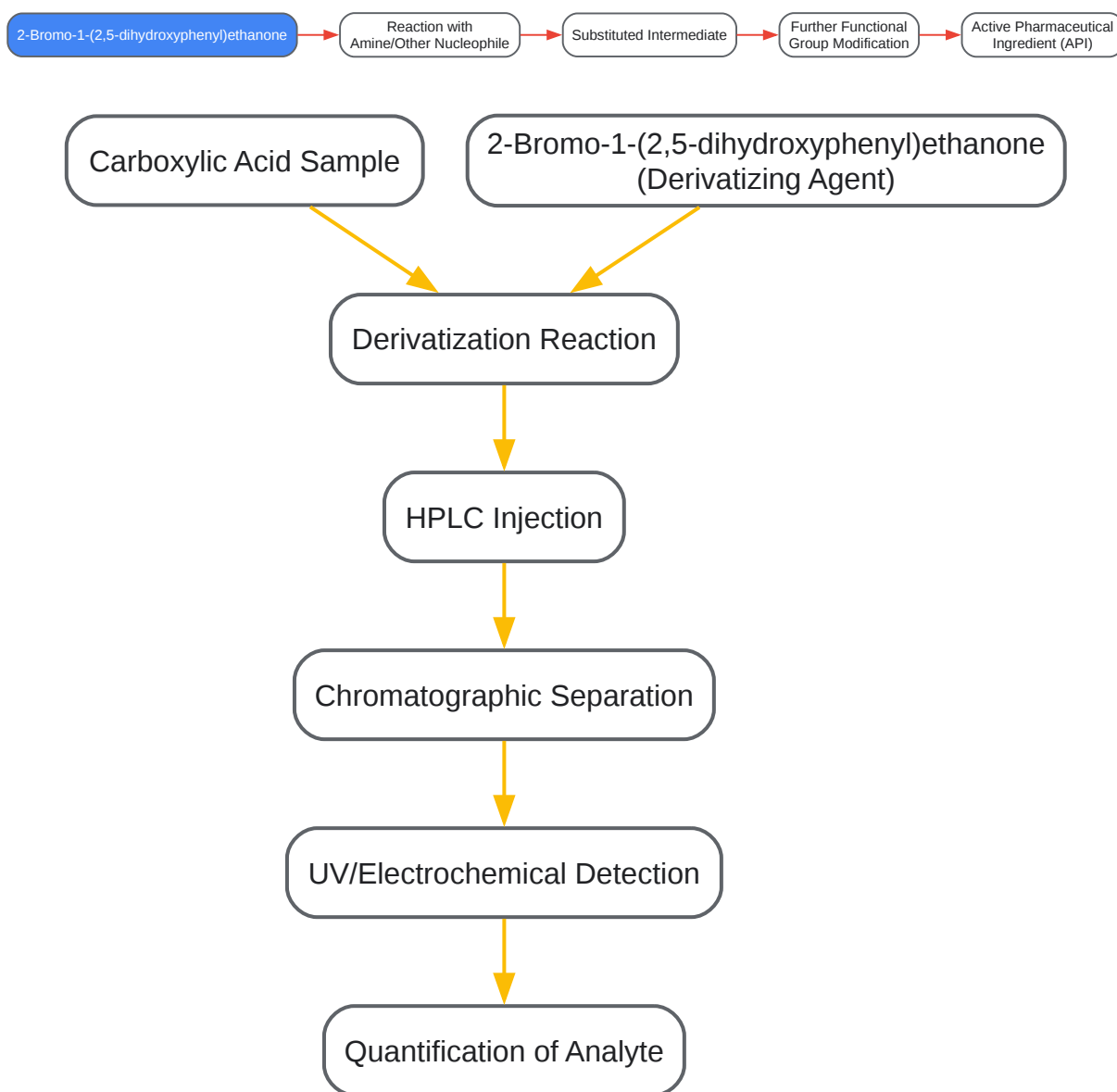
Caption: Synthetic workflow for **2-Bromo-1-(2,5-dihydroxyphenyl)ethanone**.

## Applications in Research and Development

### 1. Intermediate in Pharmaceutical Synthesis:

Halogenated hydroxyphenyl ethanones are valuable precursors in the synthesis of various pharmaceuticals. For instance, 2-bromo-1-(4-hydroxyphenyl)ethanone is a known intermediate in the synthesis of adrenaline-type drugs.<sup>[4]</sup> Similarly, 2-bromo-1-(3,5-dihydroxyphenyl)ethanone is utilized in the preparation of terbutaline analogs.<sup>[5]</sup> This suggests that **2-Bromo-1-(2,5-dihydroxyphenyl)ethanone** holds significant potential as a building block in the development of novel therapeutic agents.

The logical relationship of this compound as a building block in drug discovery is depicted below.



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